

Synthesis protocol for 2-(Dimethylamino)ethanethiol hydrochloride

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Compound of Interest

Compound Name: 2-(Dimethylamino)ethanethiol hydrochloride
CAS No.: 13242-44-9
Cat. No.: B049951

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An In-depth Technical Guide to the Synthesis of 2-(Dimethylamino)ethanethiol Hydrochloride

This guide provides a comprehensive overview of the synthetic protocol for 2-(dimethylamino)ethanethiol hydrochloride, a versatile reagent in biochemical and analytical chemistry.[1] The synthesis is presented as a two-step process, commencing with the preparation of the key intermediate, 2-(dimethylamino)ethyl chloride hydrochloride, followed by its conversion to the target compound. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

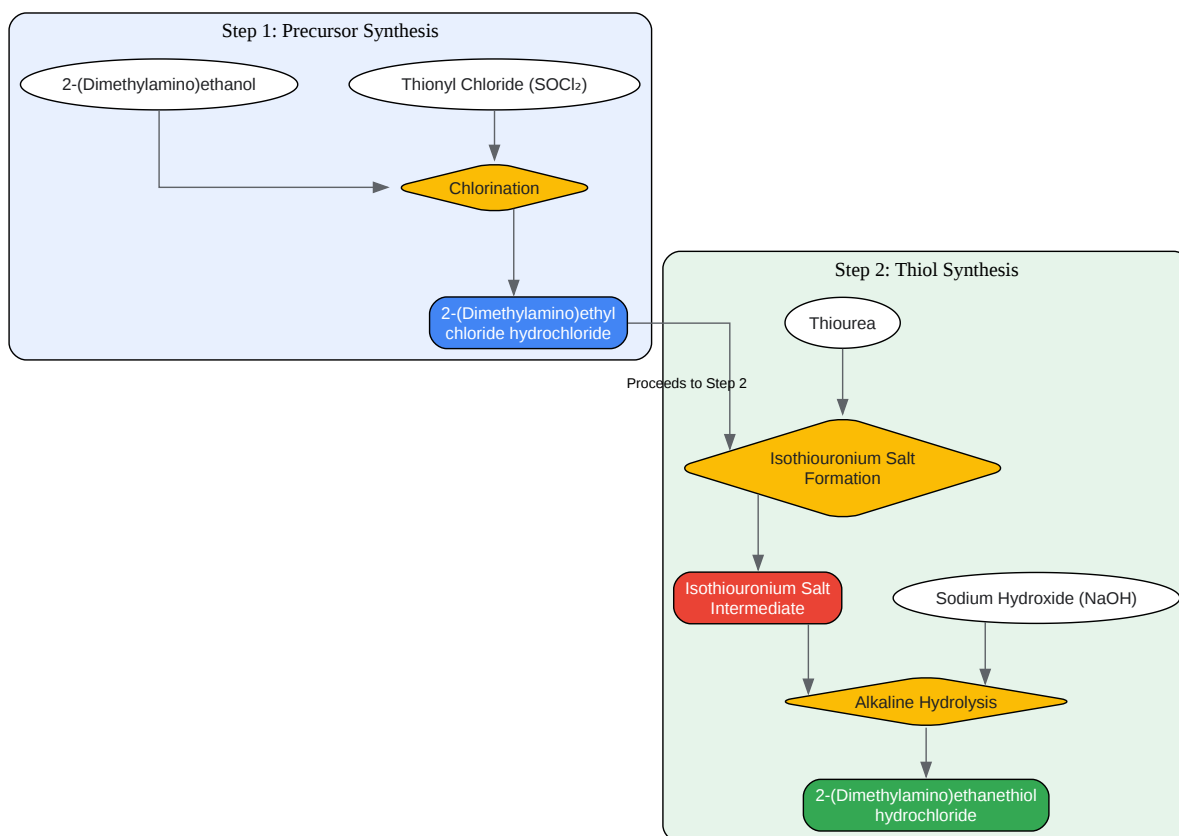
Physicochemical Properties

A summary of the key physicochemical properties of the final product is provided below.

| Property | Value | Reference |
|-------------------|--|-----------|
| CAS Number | 13242-44-9 | [2] |
| Molecular Formula | C ₄ H ₁₁ NS·HCl | [3] |
| Molecular Weight | 141.66 g/mol | [4] |
| Appearance | White to Off-White Solid | [5] |
| Melting Point | 155 °C | [1] |
| Purity | ≥95% | [2] |
| Storage | 2-8°C, Hygroscopic, under inert atmosphere | [5] |

Synthesis Overview

The synthesis of **2-(dimethylamino)ethanethiol hydrochloride** is typically achieved through a two-step reaction sequence. The first step involves the chlorination of 2-(dimethylamino)ethanol to produce 2-(dimethylamino)ethyl chloride hydrochloride. The subsequent step involves the formation of an isothiuronium salt by reacting the chlorinated intermediate with thiourea, followed by alkaline hydrolysis to yield the desired thiol.



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Caption: Overall workflow for the synthesis of **2-(Dimethylamino)ethanethiol hydrochloride**.

Experimental Protocols

Caution: These procedures should only be carried out by trained professionals in a well-ventilated fume hood with appropriate personal protective equipment.

Step 1: Synthesis of 2-(Dimethylamino)ethyl chloride hydrochloride

This protocol is adapted from a well-established procedure in Organic Syntheses.[6]

Materials and Reagents:

| Reagent | Molar Mass (g/mol) | Moles | Quantity |
|--------------------------|----------------------|-------|----------|
| 2-(Dimethylamino)ethanol | 89.14 | 2.35 | 210 g |
| Thionyl chloride | 118.97 | 2.44 | 290 g |
| Absolute ethanol | 46.07 | - | ~1 L |

Procedure:

- **Reaction Setup:** A dry 1-liter, three-necked flask is equipped with a mechanical stirrer, a reflux condenser, and a dropping funnel. The flask is placed in an ice bath to maintain cooling throughout the reaction.
- **Reagent Addition:** 290 g (2.44 moles) of thionyl chloride is added to the flask. Subsequently, 210 g (2.35 moles) of 2-(dimethylamino)ethanol is added dropwise from the funnel over a period of one hour. The reaction is exothermic and produces a significant amount of sulfur dioxide gas.[6]
- **Reaction Progression:** After the addition is complete, the ice bath is removed, and the mixture is stirred for an additional hour. The temperature of the mixture will be between 35–50°C, and it will appear as a brown, semi-solid slush.[6]

- **Workup and Purification:** The entire contents of the flask are carefully transferred to a 2-liter beaker containing approximately 1 liter of absolute ethanol. The resulting brown solution is heated to boiling.
- **Crystallization:** The hot solution is filtered to remove any insoluble material. The filtrate is then cooled in an ice-salt bath to induce crystallization.
- **Isolation:** The white crystals of 2-(dimethylamino)ethyl chloride hydrochloride are collected by suction filtration and dried in a vacuum desiccator over phosphorus pentoxide.
- **Yield:** The reported yield of the pure product is between 87–90%.^[6]

Step 2: Synthesis of 2-(Dimethylamino)ethanethiol hydrochloride

This procedure is based on the general method for the synthesis of 2-(dialkylamino)ethanethiols.^[7]

Part A: Formation of S-(2-(Dimethylamino)ethyl)isothiuronium chloride hydrochloride

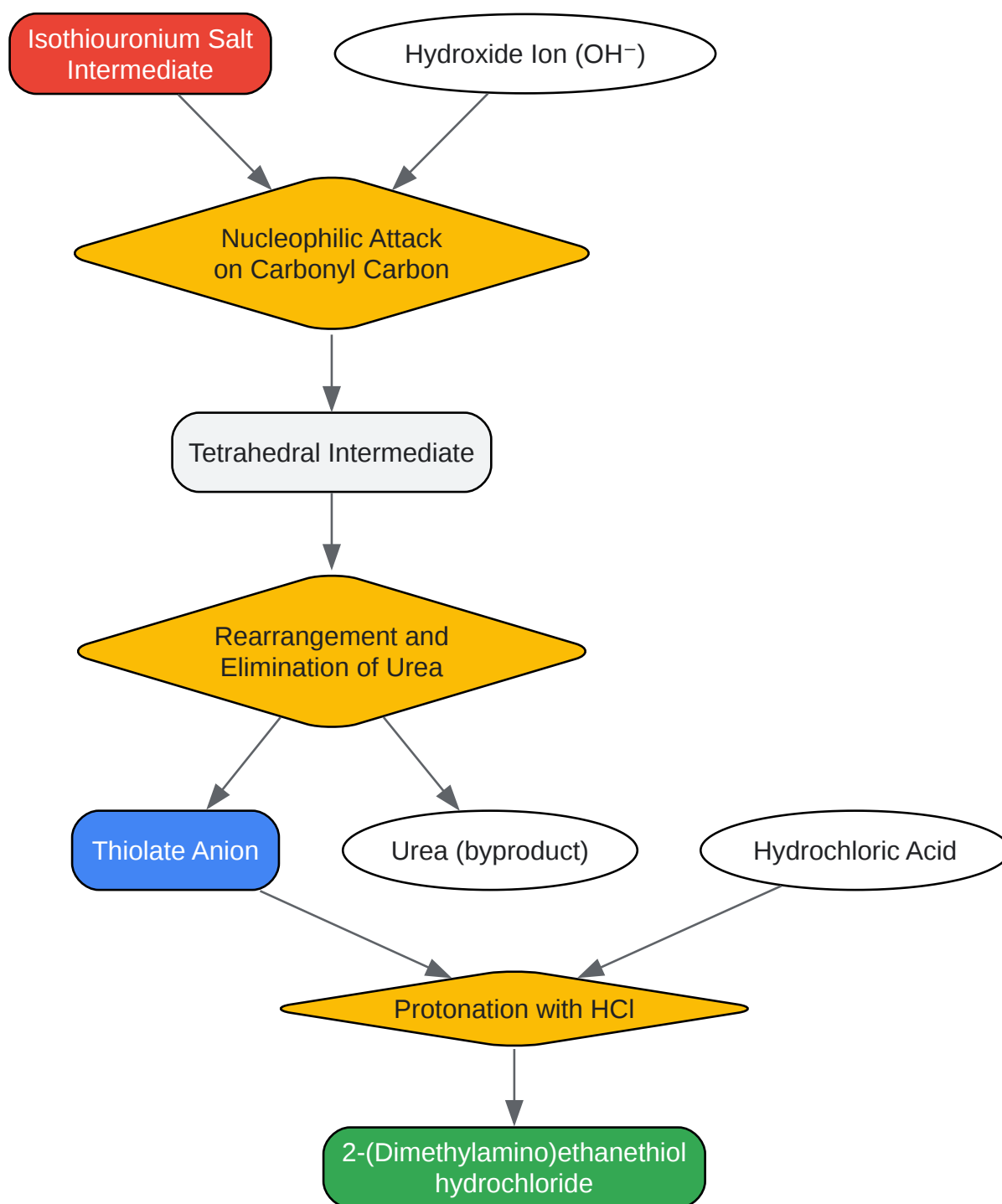
Materials and Reagents:

| Reagent | Molar Mass (g/mol) | Moles | Quantity |
|---|----------------------|-------|------------------------------|
| 2-(Dimethylamino)ethyl chloride hydrochloride | 144.04 | 1.00 | (Based on yield from Step 1) |
| Thiourea | 76.12 | 1.00 | (Equimolar to precursor) |
| Ethanol | 46.07 | - | (Sufficient for dissolution) |

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, dissolve the 2-(dimethylamino)ethyl chloride hydrochloride obtained from Step 1 in ethanol.
- **Reagent Addition:** Add an equimolar amount of thiourea to the ethanolic solution.[7]
- **Reaction:** The mixture is heated to reflux and stirred. The progress of the reaction can be monitored by thin-layer chromatography.
- **Isolation:** Upon completion, the reaction mixture is cooled, and the solvent is removed under reduced pressure to yield the crude S-(2-(dimethylamino)ethyl)isothiuronium chloride hydrochloride. This intermediate can be purified by recrystallization from ethanol.

Part B: Alkaline Hydrolysis and Formation of the Hydrochloride Salt



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Caption: Reaction mechanism of the alkaline hydrolysis of the isothiuronium salt.

Materials and Reagents:

| Reagent | Molar Mass (g/mol) | Moles | Quantity |
|--------------------|--------------------------|------------|------------------------------|
| Isothiuronium Salt | (Calculated from Part A) | 1.00 | (From Part A) |
| Sodium Hydroxide | 40.00 | (Excess) | (Aqueous solution) |
| Hydrochloric Acid | 36.46 | (To pH ~2) | (Concentrated or in ethanol) |

Procedure:

- **Hydrolysis:** The S-(2-(dimethylamino)ethyl)isothiuronium chloride hydrochloride is dissolved in a degassed aqueous solution of sodium hydroxide. The mixture is heated to facilitate hydrolysis.
- **Extraction:** After cooling, the free thiol can be extracted from the aqueous solution using an organic solvent like diethyl ether.
- **Purification:** The crude thiol is purified by distillation under reduced pressure. This step is crucial to remove sulfide side-products.[7]
- **Salt Formation:** The purified thiol is dissolved in a suitable solvent (e.g., ethanol or diethyl ether) and treated with hydrochloric acid until the solution is acidic.
- **Isolation:** The precipitated **2-(dimethylamino)ethanethiol hydrochloride** is collected by filtration, washed with a cold solvent, and dried under vacuum.
- **Yield:** The yields for the hydrolysis and purification step can be variable, reportedly in the range of 19-56%, largely dependent on the efficiency of the purification.[7]

Characterization

The final product should be characterized to confirm its identity and purity.

- **¹H NMR:** Spectroscopic data for **2-(dimethylamino)ethanethiol hydrochloride** is available for comparison.[8]

- Infrared Spectroscopy (IR): The IR spectrum can be used to identify the characteristic functional groups. Data is available from the NIST Chemistry WebBook.[9]
- Mass Spectrometry (MS): To confirm the molecular weight of the compound.

Applications

2-(Dimethylamino)ethanethiol hydrochloride is a compound with several applications in scientific research:

- It acts as a metal-complexing agent.[2]
- It is used to synthesize fluorescent thiocholine esters, which are substrates for human fibrinoligase.[10]
- It can be used as a cationic ligand for the surface modification of gold nanoparticles.[10]
- It has been shown to bind to the active site of serine proteases, such as trypsin and chymotrypsin, and can act as an inhibitor.[3]

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